

Comprehensive Comparison Guide: Spectroscopic and Crystallographic Validation of Azepan-4-ylmethanol

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Compound of Interest

Compound Name: Azepan-4-ylmethanol

CAS No.: 1259077-49-0

Cat. No.: B3377073

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Executive Summary

In modern drug discovery, the transition from planar, sp²-rich architectures to sp³-rich, three-dimensional scaffolds is a critical strategy for improving target selectivity and clinical success rates. **Azepan-4-ylmethanol** (often utilized as its hydrochloride salt, CAS 1951441-82-9) represents a highly versatile building block in this paradigm. Featuring a seven-membered nitrogen heterocycle, it offers unique spatial geometries that differentiate it from traditional six-membered (piperidine) or five-membered (pyrrolidine) analogs.

As a Senior Application Scientist, I have structured this guide to objectively compare the structural dynamics of **Azepan-4-ylmethanol** against its alternatives. Furthermore, this document provides field-proven, self-validating protocols for the spectroscopic (NMR) and crystallographic (X-ray) validation of this flexible scaffold, ensuring absolute structural integrity before its integration into high-value therapeutic pipelines.

Structural Dynamics: Azepane vs. Traditional Scaffolds

The primary advantage of the azepane scaffold lies in its inherent conformational flexibility. Unlike the rigid chair conformation of piperidine derivatives, the seven-membered azepane ring exists in a dynamic equilibrium of chair, boat, and twist-boat forms BenchChem[1]. This flexibility allows for an "induced-fit" binding mechanism, where the molecule can adapt its geometry to complement complex biological receptors RSC Publishing[2].

Table 1: Structural & Conformational Benchmarks

Feature	Azepan-4-ylmethanol	Piperidin-4-ylmethanol	Pyrrolidin-3-ylmethanol
Ring Size	7-membered	6-membered	5-membered
Conformational State	Highly flexible (Chair/Boat/Twist-boat)	Rigid (Chair dominant)	Flexible (Envelope/Half-chair)
Target Binding Kinetics	Induced-fit / Adaptive	Lock-and-key	Moderate adaptability
Solid-State Packing	Complex H-bond networks	Predictable linear H-bonds	Variable
Handling Form	Hydrochloride salt preferred Sigma-Aldrich[3]	Free base or salt	Free base or salt

Spectroscopic Validation (Solution-State) The Causality of NMR Experimental Design

Validating the structure of **Azepan-4-ylmethanol** requires more than a simple 1D proton spectrum. Because the seven-membered ring undergoes rapid interconversion, standard room-temperature NMR often yields broadened, time-averaged signals. To definitively prove the structure and identify the major conformer, we must employ Variable Temperature (VT) NMR and 2D Nuclear Overhauser Effect Spectroscopy (NOESY). The coupling constants (J-values)

extracted via the Karplus equation dictate the dihedral angles, while NOESY maps the trans-annular spatial proximity of protons across the flexible ring BenchChem[1].

Protocol: Self-Validating NMR Workflow

- Solvent Selection & Preparation: Dissolve 15 mg of **Azepan-4-ylmethanol** HCl in 0.6 mL of DMSO-d6.
 - Causality: Azepane hydrochlorides have poor solubility in non-polar solvents like CDCl3. DMSO-d6 disrupts the strong intermolecular hydrogen bonding of the HCl salt, ensuring sharp, well-resolved resonances for the ring protons.
- Variable Temperature (VT) 1H Acquisition: Acquire standard 1H NMR at 298 K. If line broadening is observed in the multiplet region (δ 1.5 - 3.2 ppm), lower the probe temperature to 250 K.
 - Causality: Lowering the temperature slows the conformational exchange rate on the NMR timescale. This self-validating step freezes the molecule into its lowest-energy conformers, allowing distinct signals to be resolved and quantified via integration.
- NOESY Acquisition: Run a 2D NOESY experiment with a mixing time (τ_m) of 400 ms.
 - Causality: A 400 ms mixing time is specifically calibrated for small molecules (MW < 500 Da) in the extreme narrowing limit. It allows sufficient NOE buildup to detect trans-annular interactions (e.g., between C2 and C5 protons) without introducing spin-diffusion artifacts that could lead to false-positive spatial assignments.

Crystallographic Validation (Solid-State)

The Causality of SCXRD and IUCr Standards

While NMR provides solution-state dynamics, Single-Crystal X-ray Diffraction (SCXRD) provides the definitive absolute structure. For highly flexible molecules like azepanes, solid-state packing forces can trap the molecule in a specific high-energy conformer. To ensure the refined structure is mathematically sound and free of human bias, the data must be subjected to the International Union of Crystallography (IUCr) checkCIF/PLATON validation suite IUCr Journals[4].

Protocol: Single-Crystal Growth and checkCIF Validation

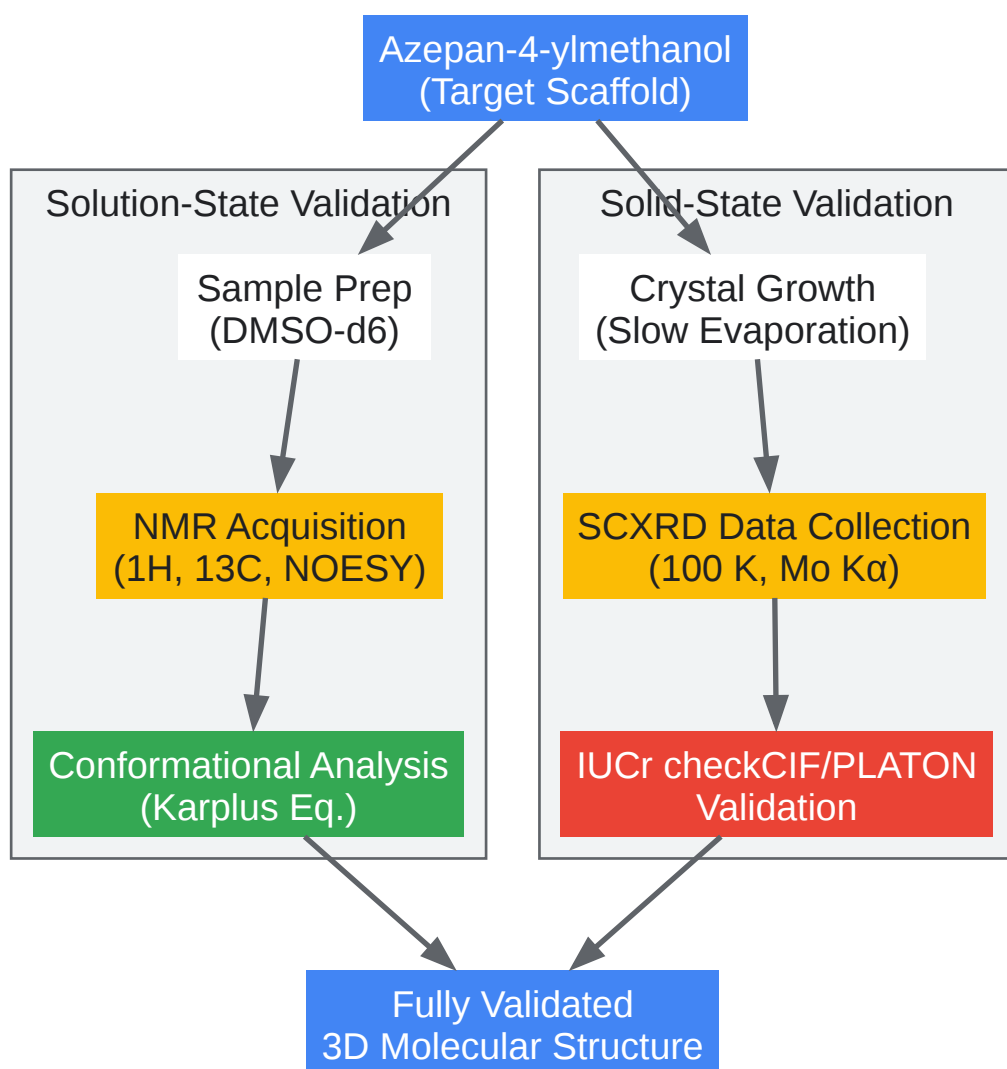
- Crystal Growth (Slow Evaporation): Dissolve 50 mg of **Azepan-4-ylmethanol** HCl in a minimal amount of methanol. Layer carefully with diethyl ether and allow to stand at 4 °C for 72 hours.
 - Causality: The free base of this compound is prone to forming an oil due to high conformational entropy. Utilizing the hydrochloride salt restricts this entropy and introduces a strong hydrogen-bond donor/acceptor network ($\text{Cl}^- \cdots \text{H-N/O}$), driving the formation of a highly ordered crystal lattice.
- Low-Temperature Data Collection: Mount a suitable crystal and collect diffraction data at 100 K using Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$).
 - Causality: Azepane rings are highly susceptible to dynamic disorder in the solid state. Collecting data at 100 K minimizes atomic thermal vibrations (Debye-Waller factors), allowing precise localization of the flexible ring carbons and the hydroxymethyl substituent.
- Automated Validation: Submit the final refined .cif file to the IUCr checkCIF web service.
 - Causality: The checkCIF routine acts as an independent, automated peer-reviewer. The PLATON/ADDSYM algorithm mathematically verifies the absence of higher symmetry, acting as a self-validating checkpoint to prevent false polymorph claims or missed space group assignments IUCr Journals[4].

Table 2: Experimental Validation Metrics (Expected Values)

Parameter	Azepan-4-ylmethanol (HCl salt)	Piperidin-4-ylmethanol (HCl salt)
¹ H NMR (Ring CH ₂)	Broad multiplets (δ 1.5 - 3.2 ppm)	Distinct axial/equatorial signals
NOESY Cross-peaks	Trans-annular interactions present	1,3-diaxial interactions only
Space Group (Typical)	P2 ₁ /c or Pbca	P2 ₁ /c
R-factor (Expected)	< 0.05	< 0.04
checkCIF Alerts	Potential Level B/C (Ring Disorder)	Typically Level C/G only

Validation Workflow Diagram

The following diagram illustrates the parallel pathways required to establish both the solution-state dynamics and solid-state absolute configuration of the azepane scaffold.



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Fig 1: Step-by-step spectroscopic and crystallographic validation workflow for azepane derivatives.

Conclusion

Azepan-4-ylmethanol offers superior conformational adaptability compared to rigid six-membered piperidine analogs, making it a highly attractive moiety for induced-fit target binding. However, this flexibility demands rigorous, self-validating analytical workflows. By combining VT-NOESY NMR to map solution-state equilibria with low-temperature SCXRD and strict IUCr checkCIF validation for solid-state characterization, researchers can confidently integrate this building block into advanced drug development programs.

References

- Fei Liu et al. "Conformational regulation of substituted azepanes through selective monofluorination." Organic & Biomolecular Chemistry (RSC Publishing). Available at: [\[Link\]](#)
- Spek, A. L. "Structure validation in chemical crystallography." IUCr Journals. Available at: [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Conformational regulation of substituted azepanes through selective monofluorination - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Azepan-4-ylmethanol hydrochloride | 1951441-82-9 [sigmaaldrich.com]
- 4. journals.iucr.org [journals.iucr.org]
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